

In-Depth Technical Guide: VU0467485 Target Engagement and Receptor Occupancy

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Compound of Interest

Compound Name: VU0467485

Cat. No.: B15618408

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This technical guide provides a comprehensive overview of the target engagement and receptor occupancy of **VU0467485**, a potent and selective positive allosteric modulator (PAM) of the M4 muscarinic acetylcholine receptor. **VU0467485** has been evaluated as a preclinical candidate for the treatment of schizophrenia.^{[1][2][3][4]} This document details the quantitative data, experimental protocols, and relevant signaling pathways to facilitate further research and development in this area.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo pharmacological data for **VU0467485**.

Table 1: In Vitro Potency and Selectivity of **VU0467485**^[1]

Parameter	Species	Receptor	Value	Assay Type
EC50	Human	M4	78.8 nM	Calcium Mobilization
Rat	M4	26.6 nM	Calcium Mobilization	
Selectivity	Human	M1, M2, M3, M5	> 10 μ M	Calcium Mobilization
Rat	M1, M2, M3, M5	> 30 μ M	Calcium Mobilization	
Binding Affinity (KB)	Human	M4	944 nM	Progressive Fold-Shift
Cooperativity ($\alpha\beta$)	Human	M4	134	Progressive Fold-Shift

Table 2: In Vivo Rat Pharmacokinetics of **VU0467485**[\[1\]](#)

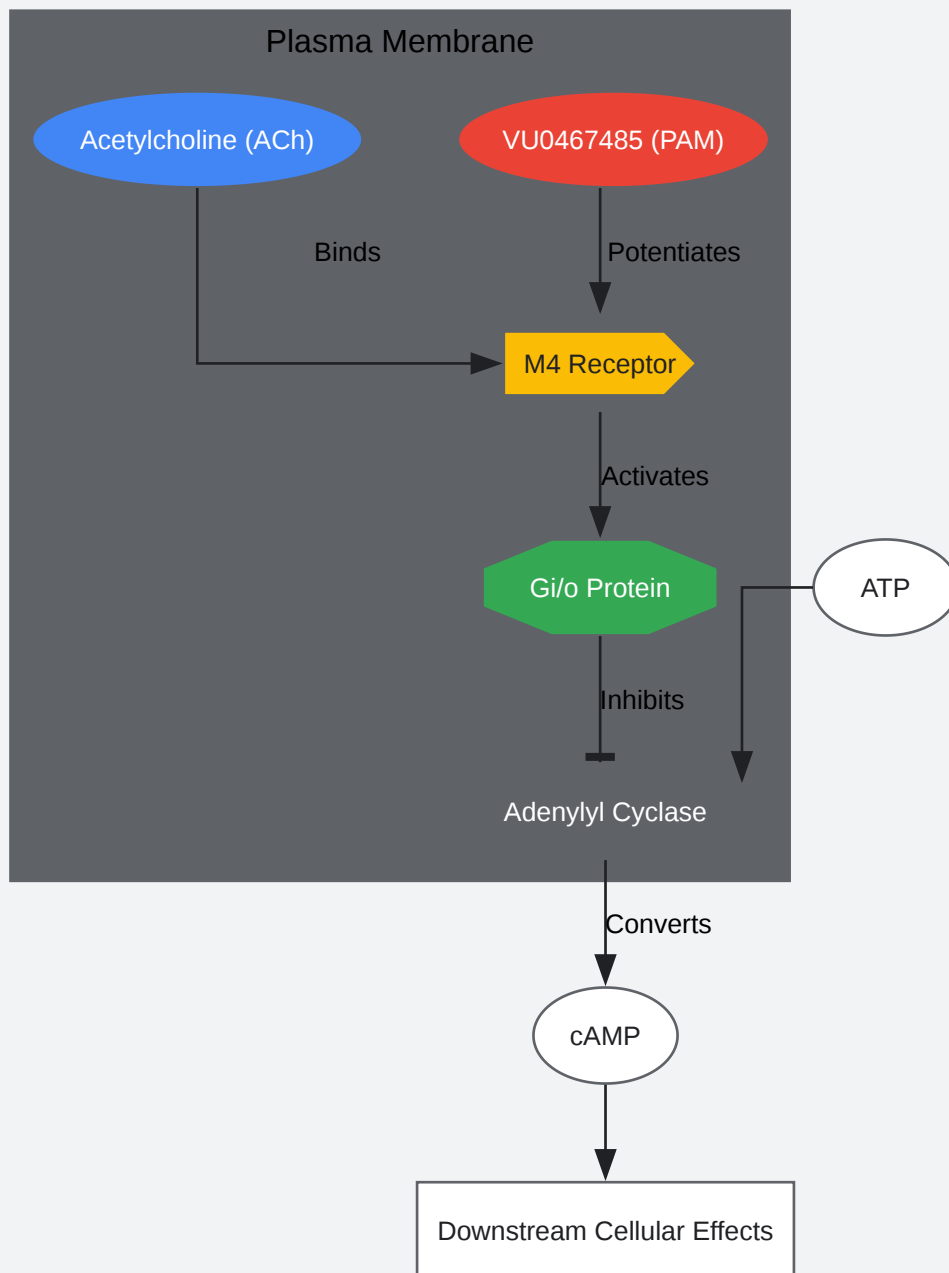
Parameter	Dose (p.o.)	Value
Cmax	3 mg/kg	1.2 μ M
AUC0-inf	3 mg/kg	3.8 μ M·h
t1/2	3 mg/kg	4.2 h

Signaling Pathway and Mechanism of Action

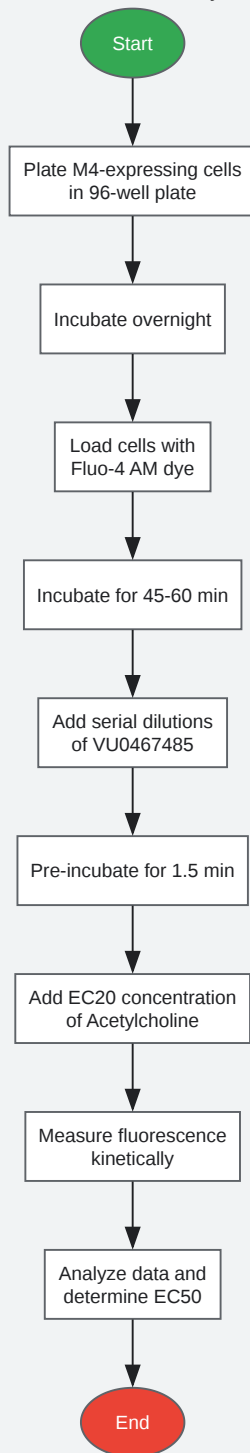
VU0467485 acts as a positive allosteric modulator, binding to a site on the M4 receptor that is distinct from the orthosteric site where the endogenous ligand acetylcholine (ACh) binds. This binding potentiates the receptor's response to ACh. M4 receptors are Gi/o-coupled, and their activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and modulation of downstream signaling cascades. For in vitro assays measuring intracellular calcium, a chimeric G-protein (e.g., Gqi5) is often co-expressed with the

M4 receptor. This redirects the signaling through the Gq pathway, leading to a measurable calcium release upon receptor activation.[\[5\]](#)

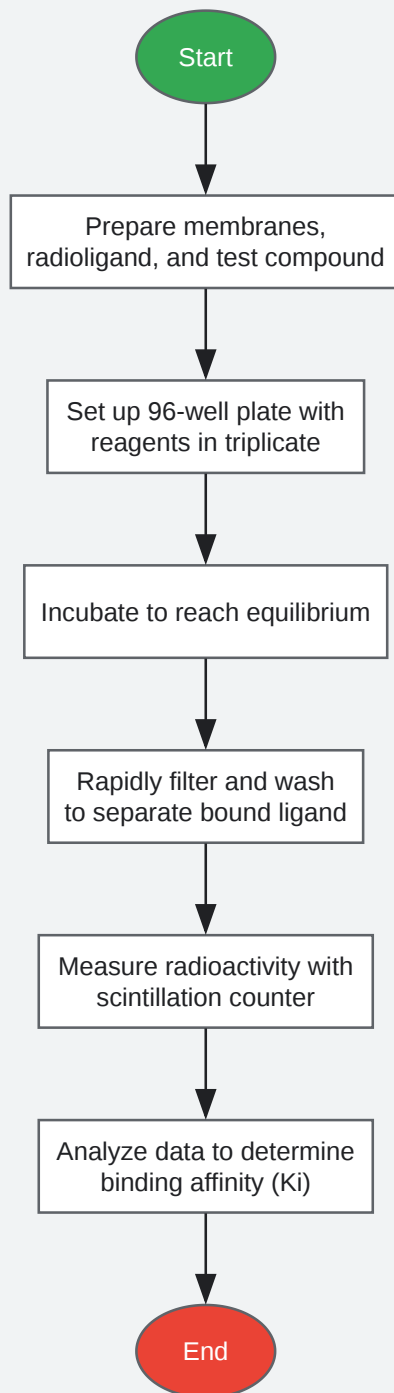
M4 Receptor Signaling Pathway

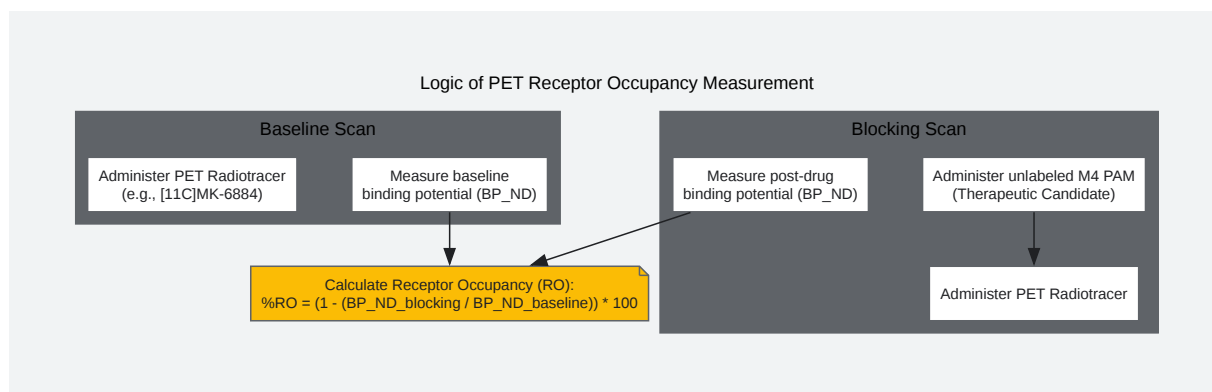


Calcium Mobilization Assay Workflow



Radioligand Binding Assay Workflow





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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: VU0467485 Target Engagement and Receptor Occupancy]. BenchChem, [2026]. [Online PDF]. Available at:

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